

# Technical Guide: (2-Methylphenoxy)acetic Acid Molecular Architecture[1]

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## Compound of Interest

Compound Name: (2-Methylphenoxy)acetic acid

CAS No.: 67649-70-1

Cat. No.: B7696709

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## Part 1: Executive Summary & Molecular Identity[1]

**(2-Methylphenoxy)acetic acid** (MPA) represents a privileged scaffold in both agrochemistry and medicinal chemistry.[1] While historically significant as the parent structure of the phenoxy herbicide class (most notably MCPA), its utility extends into drug discovery as a core pharmacophore for peroxisome proliferator-activated receptor (PPAR) agonists.[1]

This guide dissects the molecule from a structural perspective, emphasizing the steric influence of the ortho-methyl group on conformation, the thermodynamics of its crystal lattice, and its scalable synthesis via Williamson etherification.[1]

## Physicochemical Profile[2][3][4][5][6]

| Property      | Value                                         | Context                                        |
|---------------|-----------------------------------------------|------------------------------------------------|
| IUPAC Name    | 2-(2-methylphenoxy)acetic acid                | Systematic nomenclature                        |
| Formula       | C <sub>9</sub> H <sub>10</sub> O <sub>3</sub> | MW: 166.17 g/mol                               |
| Melting Point | 155–157 °C                                    | Indicates strong intermolecular H-bonding      |
| pKa           | 3.23 (25°C)                                   | Acidity comparable to substituted acetic acids |
| LogP          | ~2.1 (Predicted)                              | Moderate lipophilicity; membrane permeable     |
| Density       | 1.179 g/cm <sup>3</sup>                       | Solid state packing efficiency                 |

## Part 2: Structural Analysis & Electronic Properties[1]

### The Ortho-Effect and Conformation

The defining structural feature of MPA is the steric clash between the ortho-methyl group and the ether oxygen lone pairs.[1] Unlike unsubstituted phenoxyacetic acid, the methyl group at the C2 position restricts free rotation around the phenyl-oxygen bond.[1]

- **Torsional Strain:** The methyl group forces the oxyacetic acid tail to twist out of coplanarity with the benzene ring.[1] This "twisted" conformation is critical for its biological activity, as it mimics the spatial arrangement of the indole ring in the natural plant hormone Indole-3-acetic acid (IAA).[1]
- **Electronic Induction:** The methyl group is weakly electron-donating (+I effect), slightly increasing the electron density on the aromatic ring compared to the unsubstituted analog, potentially influencing metabolic oxidation rates at the para-position.

### Crystal Engineering: The Carboxylic Dimer

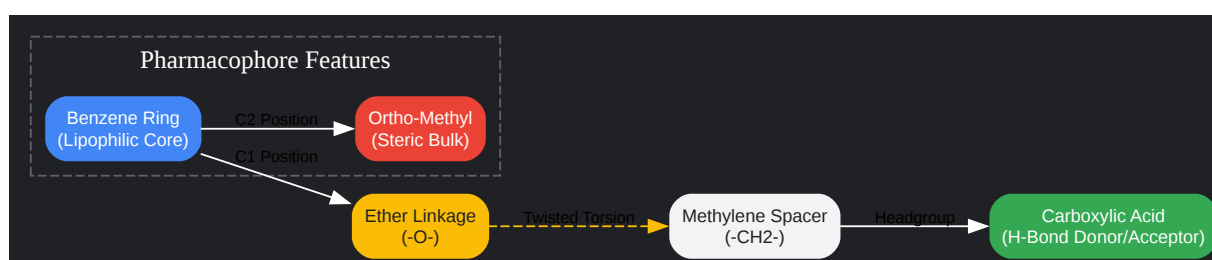
In the solid state, MPA crystallizes in the monoclinic system (

).[1] The dominant packing motif is the formation of centrosymmetric dimers via the carboxylic acid groups.[1]

- R2,2(8) Motif: Two molecules link head-to-head through dual O-H[1]...O hydrogen bonds, forming an eight-membered ring.[1] This is a robust supramolecular synthon, critical for formulation stability.[1]
- Lattice Stability: The high melting point (157°C) relative to its molecular weight is a direct consequence of this dimerization energy (~60 kJ/mol).[1]

## Structural Visualization (DOT)

The following diagram illustrates the connectivity and the critical torsion angle induced by the steric bulk.[1]



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Caption: Topology of MPA highlighting the ortho-methyl steric block that induces non-planar conformation.

## Part 3: Synthetic Pathways & Process Chemistry[1]

The industrial standard for MPA production is the Williamson Ether Synthesis.[1] While conceptually simple, process optimization requires strict control over stoichiometry and pH to minimize impurities like O-alkylation vs. C-alkylation byproducts (though C-alkylation is rare with chloroacetate).[1]

## Reaction Mechanism

The reaction proceeds via an S<sub>N</sub>2 mechanism where the phenoxide anion (generated in situ) attacks the

-carbon of the chloroacetate.<sup>[1]</sup>

- Deprotonation: o-Cresol is treated with NaOH to form sodium o-cresolate.<sup>[1]</sup>
- Nucleophilic Attack: The phenoxide oxygen attacks sodium chloroacetate, displacing the chloride ion.<sup>[1]</sup>
- Acidification: The resulting salt is acidified with HCl to precipitate the free acid product.<sup>[1]</sup>

## Optimized Laboratory Protocol

Note: This protocol assumes standard safety measures (fume hood, PPE) are in place. Chloroacetic acid is highly corrosive.

Reagents:

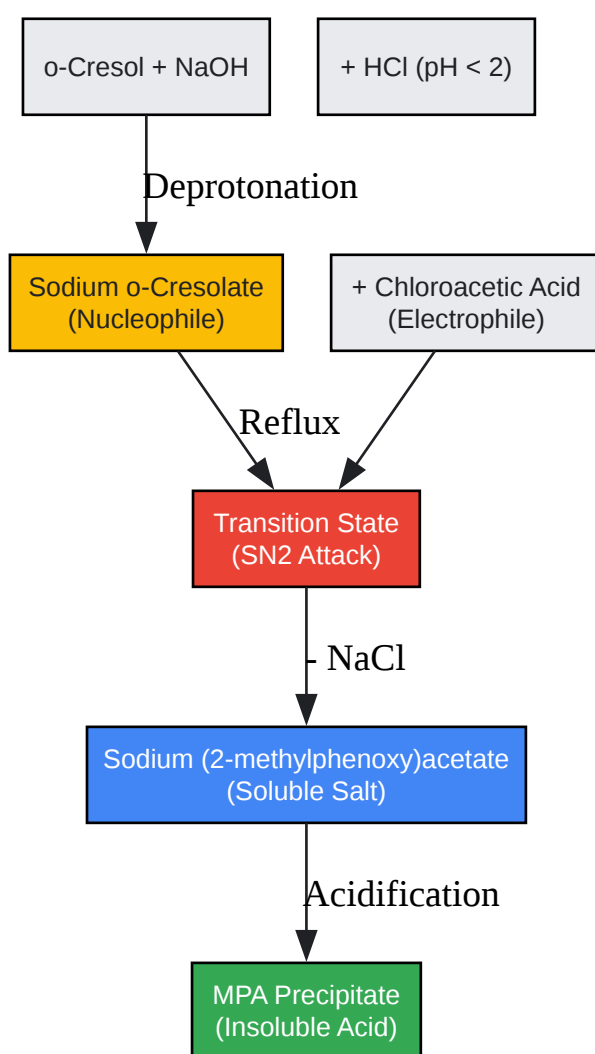
- o-Cresol (1.0 eq)<sup>[1]</sup>
- Chloroacetic acid (1.1 eq)
- Sodium Hydroxide (2.2 eq) - Excess required to neutralize the acid and deprotonate phenol.
- Water (Solvent)

Step-by-Step Workflow:

- Solubilization: Dissolve 4.0 g NaOH in 15 mL water in a round-bottom flask.
- Phenoxide Formation: Add 2.0 g o-cresol. The solution will heat slightly (exothermic).<sup>[1]</sup> Stir until homogeneous.
- Addition: Add a 50% aq. solution of chloroacetic acid dropwise over 15 minutes at reflux temperature (approx. 100°C).
  - Critical Control Point: Slow addition prevents the exothermic runaway and ensures the concentration of the electrophile remains low relative to the nucleophile.<sup>[1]</sup>

- Reflux: Maintain reflux for 30 minutes to drive the S<sub>N</sub>2 reaction to completion.
- Quench & Precipitation: Cool to room temperature. Acidify with conc. HCl to pH ~1.
  - Observation: The product will precipitate as a white solid because the non-ionized acid is insoluble in water (pK<sub>a</sub> principle).[1]
- Purification: Filter the solid and recrystallize from hot water.

## Reaction Flow Diagram



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Caption: Process flow for the Williamson ether synthesis of MPA showing the critical solubility switch.

## Part 4: Pharmacophore & Reactivity Profile[1]

### The "Fibrate" Connection (Medicinal Chemistry)

MPA serves as a simplified model for the fibrates, a class of lipid-lowering drugs (e.g., Clofibrate, Fenofibrate).[1] The phenoxyacetic acid moiety acts as a bioisostere for fatty acids.  
[1]

- Mechanism: The carboxylic acid head group forms an ionic bond with a specific tyrosine residue in the ligand-binding domain of PPAR

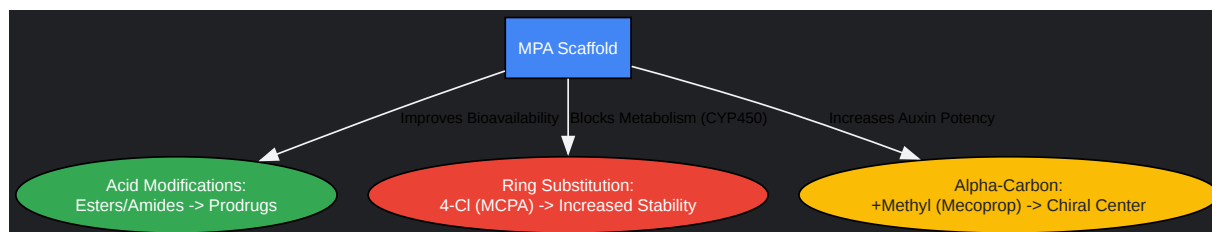
(Peroxisome Proliferator-Activated Receptor alpha).[1]

- Lipophilic Tail: The tolyl group (methyl-phenyl) occupies the hydrophobic pocket, stabilizing the receptor in its active conformation.[1]

### Auxin Activity (Agrochemistry)

Structurally, MPA mimics Indole-3-acetic acid (IAA).[1] The distance between the aromatic ring centroid and the carboxylate oxygen ( $\sim 5.5 \text{ \AA}$ ) is critical for binding to the TIR1 ubiquitin ligase complex, triggering the degradation of Aux/IAA repressor proteins and stimulating uncontrolled growth in broadleaf plants.

### Structure-Activity Relationship (SAR) Logic



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Caption: SAR map showing how the MPA core is modified to create high-value drugs and agrochemicals.[1]

## Part 5: Analytical Characterization Protocols

To validate the synthesis of MPA, the following spectral signatures must be confirmed.

### NMR Interpretation ( $^1\text{H}$ NMR, 300 MHz, $\text{CDCl}_3$ )

| Shift (ppm) | Multiplicity  | Integration | Assignment             | Structural Insight                        |
|-------------|---------------|-------------|------------------------|-------------------------------------------|
| 2.31        | Singlet       | 3H          | Ar-CH <sub>3</sub>     | Methyl group (shielded by ring current)   |
| 4.72        | Singlet       | 2H          | -O-CH <sub>2</sub> -CO | Methylene spacer (deshielded by oxygen)   |
| 6.70 - 7.20 | Multiplet     | 4H          | Ar-H                   | Aromatic protons (characteristic pattern) |
| 10.50+      | Broad Singlet | 1H          | -COOH                  | Carboxylic acid (exchangeable)            |

### Infrared Spectroscopy (FT-IR)

- 3300–2500  $\text{cm}^{-1}$  (Broad): O-H stretch of the carboxylic acid dimer.[\[1\]](#) The broadness confirms the strong hydrogen bonding network described in Section 2.2.[\[1\]](#)
- 1730–1705  $\text{cm}^{-1}$  (Strong): C=O stretching vibration.[\[1\]](#)
- 1230  $\text{cm}^{-1}$ : C-O-C asymmetric stretch (aryl alkyl ether).[\[1\]](#)

### References

- Cambridge Structural Database (CSD). Crystal Structure of **(2-methylphenoxy)acetic acid**. [\[1\]](#) CCDC Number 239145.[\[1\]](#) [Link](#)
- Master Organic Chemistry. The Williamson Ether Synthesis: Mechanism and Protocols.[Link](#)

- PubChem.(2-Methylphenoxy)acetic acid Compound Summary. National Library of Medicine.[1] [Link](#)
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- ChemicalBook.Properties and Safety Data for CAS 1878-49-5.[1][Link](#)

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## Sources

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